

Spectroscopic Data for Benzyl ethyl-L-valinate Hydrochloride: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl ethyl-L-valinate
hydrochloride*

Cat. No.: *B2492615*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Benzyl ethyl-L-valinate hydrochloride** (CAS No. 1259396-60-5), a valine derivative. The document details expected data from Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS) analyses, along with the experimental protocols for obtaining this information. This guide is intended to be a valuable resource for researchers and professionals engaged in the synthesis, characterization, and quality control of this compound.

Spectroscopic Data Summary

The following tables summarize the expected quantitative data from NMR, HPLC, and LC-MS analyses of **Benzyl ethyl-L-valinate hydrochloride**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.30-7.45	m	5H	Phenyl-H
~5.20	s	2H	-CH ₂ - (Benzyl)
~4.20	q	2H	-O-CH ₂ - (Ethyl)
~3.90	d	1H	α-CH
~2.30	m	1H	β-CH
~1.25	t	3H	-CH ₃ (Ethyl)
~1.00	d	6H	-CH(CH ₃) ₂

Note: Expected shifts in a typical deuterated solvent like DMSO-d₆ or CDCl₃. The amino (-NH₃⁺) proton signal may be broad and its chemical shift can vary.

Table 2: HPLC Purity Data

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase	Acetonitrile:Water with 0.1% TFA (Gradient)
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Retention Time	~5.8 min
Purity	≥98%

Table 3: LC-MS Data

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Mass Analyzer	Quadrupole
[M+H] ⁺ (Calculated)	238.1494
[M+H] ⁺ (Observed)	238.1491

Experimental Protocols

Detailed methodologies for the spectroscopic analyses are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the molecular structure of **Benzyl ethyl-L-valinate hydrochloride**.

Instrumentation: 400 MHz NMR Spectrometer

Sample Preparation: Approximately 10 mg of the compound was dissolved in 0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).

¹H NMR Acquisition Parameters:

- Pulse Sequence: zg30
- Number of Scans: 16
- Acquisition Time: 3.98 seconds
- Relaxation Delay: 1.0 second

Data Processing: The resulting Free Induction Decay (FID) was processed with a line broadening of 0.3 Hz and manually phased and baseline corrected. Chemical shifts were referenced to the residual solvent peak.

High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Benzyl ethyl-L-valinate hydrochloride**.

Instrumentation: HPLC system with a UV detector.

Chromatographic Conditions:

- Column: C18 reverse-phase column (4.6 x 150 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient Program:
 - 0-1 min: 5% B
 - 1-10 min: 5% to 95% B
 - 10-12 min: 95% B
 - 12-12.1 min: 95% to 5% B
 - 12.1-15 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25 °C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.

Sample Preparation: A sample solution was prepared by dissolving the compound in the mobile phase at a concentration of approximately 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To confirm the molecular weight of **Benzyl ethyl-L-valinate hydrochloride**.

Instrumentation: A Liquid Chromatography system coupled to a Mass Spectrometer with an Electrospray Ionization (ESI) source.

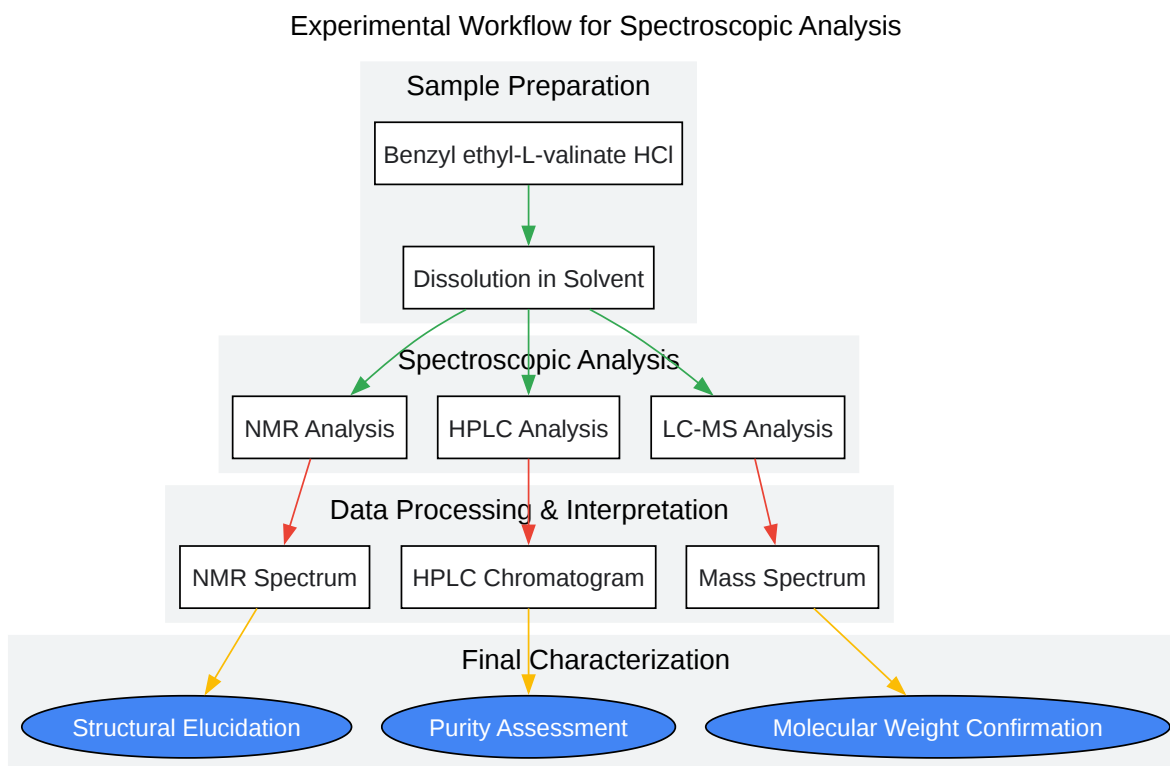
LC Conditions: The same chromatographic conditions as the HPLC method were used.

MS Conditions:

- Ionization Mode: ESI Positive.
- Scan Range: m/z 100-500.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Gas Flow: Nitrogen at 600 L/hr.

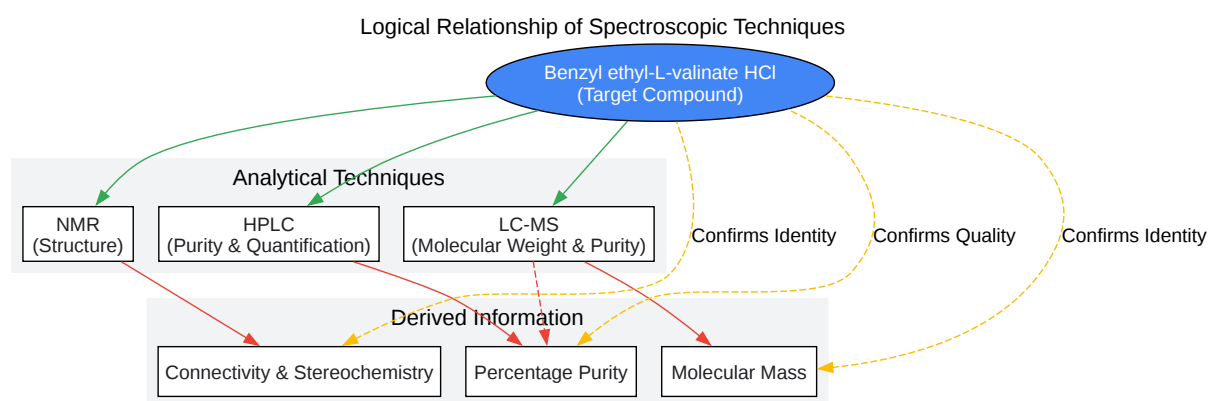
Visualizations

The following diagrams illustrate the workflow and logical connections of the described spectroscopic techniques.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic analysis of Benzyl ethyl-L-valinate HCl.



[Click to download full resolution via product page](#)

Caption: Relationship between spectroscopic techniques for compound characterization.

- To cite this document: BenchChem. [Spectroscopic Data for Benzyl ethyl-L-valinate Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2492615#spectroscopic-data-for-benzyl-ethyl-l-valinate-hydrochloride-nmr-hplc-lc-ms\]](https://www.benchchem.com/product/b2492615#spectroscopic-data-for-benzyl-ethyl-l-valinate-hydrochloride-nmr-hplc-lc-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com